

Protocols for synthesizing 2-Thiouracil functionalized gold nanoparticles

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Compound of Interest

Compound Name: 2-Thiouracil
CAS No.: 124700-72-7
Cat. No.: B043587

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Executive Summary

This application note details the protocol for synthesizing **2-Thiouracil** (2-TU) functionalized gold nanoparticles (AuNPs). 2-TU, a sulfur-containing pyrimidine derivative, acts as a potent antimetabolite and has shown significant promise in anticancer therapies (specifically breast cancer and melanoma) and as a recognition element in colorimetric sensors (e.g., for dopamine).

The protocol utilizes a "Citrate Reduction followed by Ligand Exchange" approach. This method is superior to one-pot synthesis for research applications because it decouples the nucleation/growth phase from the functionalization phase, ensuring high monodispersity and reproducible surface coverage.

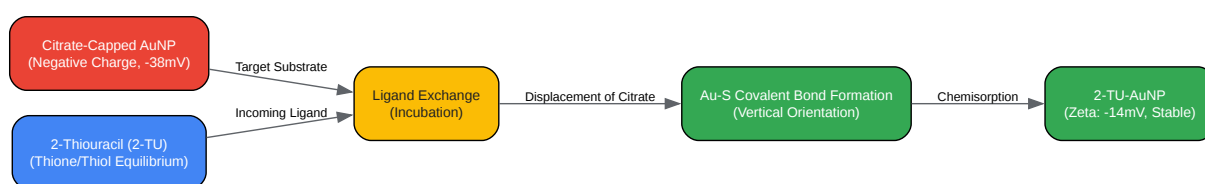
Mechanism of Action

The functionalization relies on the strong affinity of sulfur for gold (chemisorption). **2-Thiouracil** exhibits tautomerism, existing in both thione (keto) and thiol (enol) forms.

- Thione Form: Predominant in neutral solution.

- Thiol Form: Facilitates the formation of the covalent Au-S bond.
- Binding Geometry: Density Functional Theory (DFT) and SERS studies confirm that 2-TU binds vertically to the Au surface via the S2 atom, displacing the weakly bound citrate ions.

Key Insight: The displacement of citrate (charge: -38 mV) by 2-TU (neutral/zwitterionic) results in a decrease in the magnitude of the Zeta potential (to approx. -14 mV), which is a critical quality control metric.



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Figure 1: Mechanistic pathway of 2-TU functionalization via ligand exchange.[1]

Materials and Equipment

Category	Item	Specification
Reagents	Chloroauric Acid (HAuCl ₄ [2]·3H ₂ O)	>99.9% (Sigma-Aldrich)
Sodium Citrate Dihydrate	>99.0%	
2-Thiouracil (2-TU)	97% purity	
Ultrapure Water	18.2 MΩ·cm (Milli-Q)	
Aqua Regia	HCl:HNO ₃ (3:1) (DANGER)	
Equipment	UV-Vis Spectrophotometer	Range: 200–800 nm
Transmission Electron Microscope (TEM)	For size verification	
Zetasizer (DLS)	For Zeta potential & Hydrodynamic radius	
Centrifuge	Capable of 15,000 × g	
Magnetic Stirrer & Hotplate	Temp control ±1°C	

Experimental Protocol

Phase 1: Synthesis of Citrate-Capped AuNPs (Turkevich Method)

Objective: Synthesize monodisperse, spherical AuNPs (~20 nm) to serve as the core.

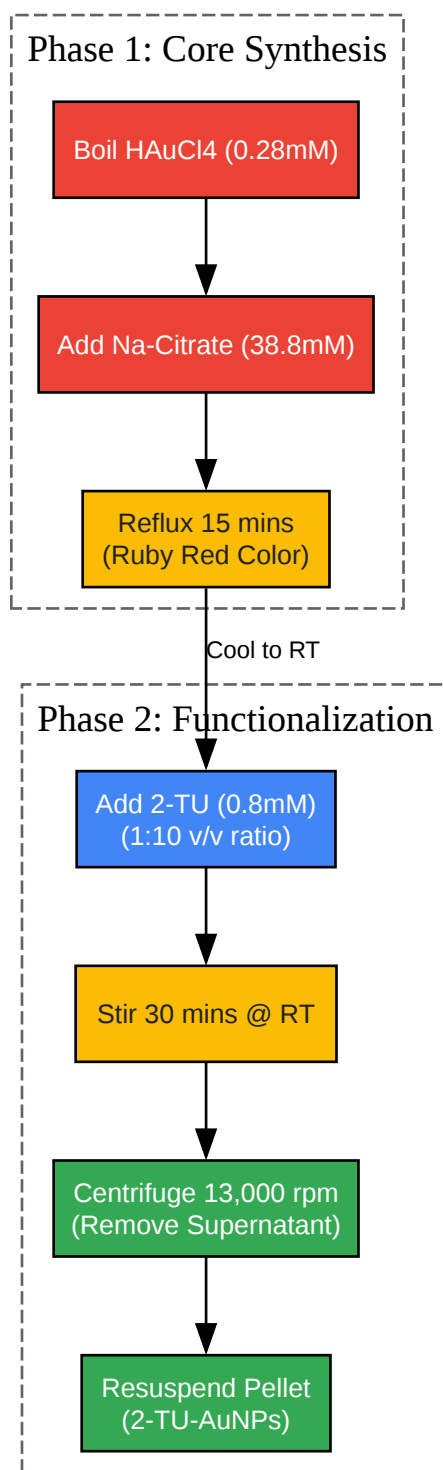
- **Cleaning:** Soak all glassware in aqua regia for 30 mins, then rinse copiously with ultrapure water. Note: Any trace of organic matter will cause nucleation errors.
- **Precursor Preparation:** In a 250 mL round-bottom flask, add 143 mL of 0.28 mM HAuCl₄ solution.
- **Heating:** Bring the solution to a vigorous boil under constant stirring.
- **Reduction:** Rapidly add 7 mL of 38.8 mM Sodium Citrate solution.

- Reaction:
 - The color will shift: Pale Yellow → Colorless → Dark Blue/Black → Ruby Red.
 - Continue boiling for 15 minutes to ensure complete reduction.
- Cooling: Remove from heat and allow to cool to room temperature (RT) while stirring.
- Validation: Check UV-Vis. Expected
= 520 nm.^[3]

Phase 2: Functionalization with 2-Thiouracil

Objective: Replace citrate ligands with 2-TU via thiol-gold chemistry.^[1]

- Preparation of 2-TU Stock: Dissolve 2-TU in ultrapure water to create a 0.8 mM solution. (Sonication may be required).
- Mixing: Add 5 mL of the 0.8 mM 2-TU solution to 50 mL of the synthesized AuNP colloid.
 - Stoichiometry Note: This provides an excess of 2-TU to drive the equilibrium toward surface coverage.
- Incubation: Stir the mixture at 350 rpm for 30 minutes at room temperature.
 - Why 30 mins? Kinetics studies show rapid adsorption occurs within minutes, but 30 mins ensures monolayer formation.
- Purification (Critical Step):
 - Centrifuge the solution at 13,000 rpm ($15,700 \times g$) for 20 minutes.
 - Supernatant: Carefully remove and discard (contains unbound 2-TU and displaced citrate).
 - Resuspension: Resuspend the red pellet in ultrapure water.
 - Repeat: Perform this wash step twice to ensure chemical purity for biological assays.



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Figure 2: Step-by-step workflow for the synthesis and purification of 2-TU-AuNPs.

Characterization & Quality Control

To validate the protocol, compare the Core AuNPs against the Functionalized 2-TU-AuNPs.

Parameter	Citrate-AuNPs (Core)	2-TU-AuNPs (Functionalized)	Interpretation
SPR Peak ()	520 nm	523–525 nm	A 3–5 nm Red Shift indicates change in refractive index at surface (successful binding).
Zeta Potential	-38 ± 5 mV	-14 ± 2 mV	Significant drop in negative charge confirms displacement of highly charged citrate.
Hydrodynamic Diameter (DLS)	~32 nm	~45 nm	Increase due to the hydration layer of the 2-TU monolayer.
TEM Core Size	20 ± 2 nm	20 ± 2 nm	The metal core should remain unchanged. Aggregation indicates failure.
FTIR Signals	C=O (Citrate)	C=S (Thione), N-H	Appearance of thione/thiol bands confirms 2-TU presence.

Troubleshooting:

- Blue Shift/Solution turns Blue: Indicates aggregation. This often happens if the centrifuge speed is too high or if the 2-TU concentration is too high, causing "bridging" between particles.

- No SPR Shift: Incomplete functionalization. Increase incubation time or check 2-TU purity.

References

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